

2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone safety and handling

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Compound of Interest

Compound Name: 2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone

Cat. No.: B1330553

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An In-depth Technical Guide to the Safety and Handling of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** (CAS No. 63987-72-4). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document incorporates data from structurally similar compounds, such as the mono-bromo analog, 2-Bromo-1-(3,4-dimethoxyphenyl)ethanone, and other alpha-halo ketones. A conservative approach to handling is strongly advised.

Hazard Identification and Classification

While specific GHS classifications for **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** are not readily available, analogous compounds like 2-Bromo-1-(3,4-dimethoxyphenyl)ethanone are classified as causing severe skin burns and eye damage.^[1] Therefore, it is prudent to handle **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** as a hazardous substance with the potential for significant irritation, burns, and toxicity.

Potential Health Effects:

- Skin Contact: Causes skin irritation, and potentially severe burns.^{[1][2]}

- Eye Contact: Causes serious eye irritation and potential for severe eye damage.[1][2]
- Inhalation: May cause respiratory irritation.[2] Symptoms can include a burning sensation, coughing, wheezing, laryngitis, and shortness of breath.
- Ingestion: May be harmful if swallowed. Do NOT induce vomiting.[1][3]

The toxicological properties of **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** have not been thoroughly investigated.

Physical and Chemical Properties

A summary of the available physical and chemical properties for **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** and its mono-bromo analog are presented below for easy comparison.

Property	2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone	2-Bromo-1-(3,4-dimethoxyphenyl)ethanone
CAS Number	63987-72-4	1835-02-5[1]
Molecular Formula	C10H10Br2O3	C10H11BrO3[4]
Molecular Weight	337.99 g/mol	259.1 g/mol [4]
Appearance	Not specified	Off-White Solid[5]
Melting Point	Not specified	81-83°C[5]
Boiling Point	Not specified	326.5±27.0 °C (Predicted)[5]
Density	Not specified	1.422±0.06 g/cm3 (Predicted) [5]

Safe Handling and Storage

A systematic approach to handling **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- All manipulations of this compound should be conducted in a certified chemical fume hood.
[\[6\]](#)
- Ensure a safety shower and eyewash station are readily accessible.[\[7\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. The following table outlines the recommended PPE for handling this compound.

Body Part	Recommended Protection
Eyes/Face	Wear chemical safety goggles and a face shield. [2]
Skin	Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber). [2] Consider disposable gloves and clothing as proper decontamination of reusable items can be difficult. [8]
Respiratory	If there is a risk of inhalation of dust or vapors, use a NIOSH-approved respirator.

Handling Procedures

- Avoid all personal contact, including inhalation of dust or fumes.
- Wash hands thoroughly after handling.[\[2\]](#)
- Use in a well-ventilated area.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[3\]](#)

Storage

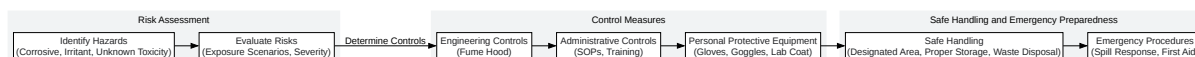
- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep the container tightly closed.[\[2\]](#)

- Store locked up.[1]
- Store away from incompatible materials such as strong oxidizing agents.[3]

Experimental Protocols

Risk Assessment and Control Workflow

A thorough risk assessment must be conducted before handling **2,2-Dibromo-1-(3,4-dimethoxyphenyl)ethanone**. The following workflow diagram illustrates the key steps in this process.



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Risk assessment and control workflow for hazardous chemicals.

Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For solid spills, gently cover with an inert absorbent material like sand or vermiculite to avoid raising dust.[6]
- Collection: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[6]
- Decontamination: Wipe the spill area with a suitable solvent (e.g., isopropanol, ethanol), followed by soap and water.[6]

- Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste.[3]

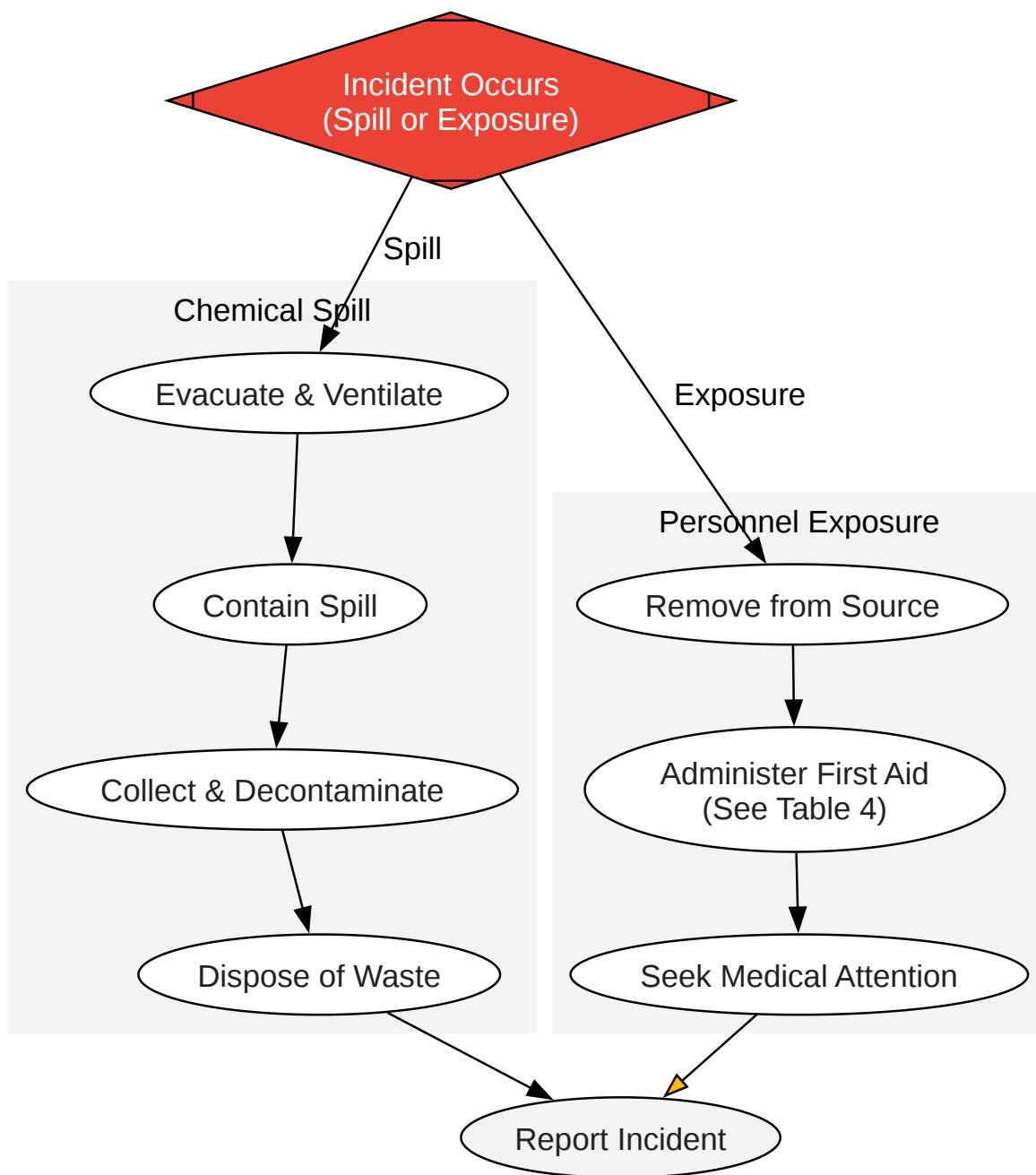
First Aid Measures

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3] Seek immediate medical attention.[2][3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2][3] Seek immediate medical attention.[3]
Inhalation	Move the victim to fresh air.[2][3] If not breathing, give artificial respiration.[2][3] If breathing is difficult, give oxygen.[2] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[1][3] Rinse mouth with water.[1][3] Never give anything by mouth to an unconscious person.[1][3] Seek immediate medical attention.[1][3]

Emergency Response Workflow

The following diagram outlines the logical steps for responding to an exposure or spill incident.



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Workflow for emergency response to incidents.

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[3] Do not allow the chemical to enter

drains or groundwater systems.[3] Contaminated PPE and materials should also be disposed of as hazardous waste.[3]

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